

Technical Support Center: Overcoming Solubility Challenges with Tetrahydropyran-Based Compounds

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Compound of Interest

Compound Name: (1-Tetrahydro-2H-pyran-4-yl)piperidin-4-yl)methanol
CAS No.: 1216468-80-2
Cat. No.: B1394344

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with tetrahydropyran (THP)-based compounds. This guide provides in-depth troubleshooting strategies and frequently asked questions to address the solubility challenges often encountered with this important class of molecules. As a senior application scientist, my goal is to provide you with not just protocols, but also the scientific rationale behind these experimental choices to empower you to make informed decisions in your research.

I. Frequently Asked Questions (FAQs)

This section addresses common initial questions regarding the solubility of tetrahydropyran-containing molecules.

1. Why do many of my tetrahydropyran-based compounds exhibit poor aqueous solubility?

The tetrahydropyran (THP) ring itself is a cyclic ether and possesses a degree of polarity due to the oxygen atom. However, it is also a relatively rigid and non-planar six-membered ring, which can contribute to a higher melting point and more stable crystal lattice, both of which can negatively impact solubility. Furthermore, the overall solubility of a THP-containing molecule is largely dictated by the nature of the substituents attached to the ring. Large, hydrophobic substituents will significantly decrease aqueous solubility.

2. What is the first step I should take when I encounter a solubility issue with a new THP-based compound?

The initial and most critical step is to accurately determine the compound's aqueous solubility. A simple shake-flask method can provide a good initial assessment of the thermodynamic solubility.^{[1][2]} This will establish a baseline and help you to quantify the extent of the solubility problem. It is also important to assess the pH-dependent solubility if your compound has ionizable functional groups.^{[3][4]}

3. Are there any general structural modifications I can make to my THP scaffold to improve solubility?

Yes, several strategies can be employed during the medicinal chemistry design phase. The introduction of polar functional groups, such as hydroxyls, amines, or carboxylic acids, can significantly enhance aqueous solubility by increasing the molecule's ability to form hydrogen bonds with water.^{[5][6][7][8]} For instance, incorporating an amino group can lead to the formation of a protonated species at physiological pH, which generally has much higher solubility.^[5]

4. When should I consider formulation strategies versus chemical modification?

Chemical modification is typically explored during the lead optimization phase of drug discovery to inherently improve the physicochemical properties of the molecule. Formulation strategies are employed when you have a promising lead candidate with poor solubility that cannot be easily addressed through further chemical modification. These strategies aim to enhance the dissolution and absorption of the existing molecule.^{[9][10]}

II. Troubleshooting Guide: From Poor Solubility to Preclinical Formulation

This in-depth guide provides a systematic approach to diagnosing and resolving solubility issues with your tetrahydropyran-based compounds.

Step 1: Comprehensive Solubility Profiling

Before attempting any solubility enhancement techniques, a thorough understanding of your compound's solubility characteristics is essential.

Objective: To determine the kinetic and thermodynamic solubility of your THP-based compound. Kinetic solubility provides an early indication of how a compound will behave when rapidly diluted from a DMSO stock, which is common in high-throughput screening. Thermodynamic solubility represents the true equilibrium solubility and is crucial for formulation development.^{[1][11][12]}

Materials:

- Your THP-based compound (as a solid and as a 10 mM stock in DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microtiter plates (UV-transparent for analysis)
- Plate shaker
- Centrifuge with a plate rotor
- HPLC-UV or LC-MS/MS system

Kinetic Solubility Protocol:^[13]

- Prepare a series of dilutions of your 10 mM DMSO stock in DMSO.
- Add a small volume (e.g., 2 μ L) of each DMSO dilution to the wells of a 96-well plate.

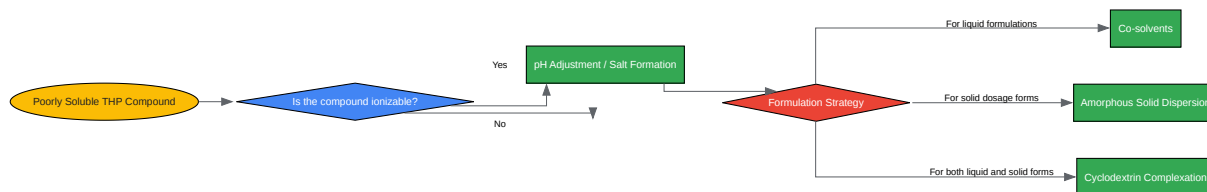
- Rapidly add PBS (e.g., 198 μ L) to each well to achieve the desired final compound concentrations with a consistent final DMSO concentration (typically $\leq 1\%$).
- Seal the plate and shake at room temperature for 2 hours.
- Analyze the plate using a nephelometer to detect precipitation or centrifuge the plate and analyze the supernatant by HPLC-UV or LC-MS/MS to quantify the soluble compound.

Thermodynamic Solubility (Shake-Flask Method) Protocol:[\[1\]](#)[\[2\]](#)

- Add an excess amount of your solid THP-based compound to a vial containing a known volume of PBS (pH 7.4).
- Seal the vial and shake at a constant temperature (e.g., 25°C or 37°C) for 24-48 hours to ensure equilibrium is reached.
- After incubation, visually inspect the sample to ensure undissolved solid remains.
- Filter the suspension through a 0.22 μ m filter to remove undissolved solid.
- Quantify the concentration of the dissolved compound in the filtrate using a validated HPLC-UV or LC-MS/MS method.

Step 2: Selecting a Solubilization Strategy

The choice of solubilization strategy will depend on the physicochemical properties of your THP-based compound and the intended application. The following decision tree can guide your selection process.



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Caption: Decision tree for selecting a solubility enhancement strategy.

Step 3: Implementing Solubilization Techniques

This section provides detailed protocols for the most common and effective solubility enhancement strategies for THP-based compounds.

For THP-based compounds with ionizable functional groups (e.g., amines, carboxylic acids), altering the pH of the solution can dramatically increase solubility.

Causality: Ionizable compounds exist in equilibrium between their neutral and ionized forms. The ionized form is generally much more water-soluble due to its charge. By adjusting the pH to favor the ionized form ($\text{pH} < \text{pKa}$ for bases, $\text{pH} > \text{pKa}$ for acids), a significant increase in solubility can be achieved. Salt formation is a method of creating a solid form of the compound that readily dissociates into the more soluble ionized form in solution.

Experimental Considerations:

- Determine the pKa of your compound.
- For basic compounds, test solubility in acidic buffers (e.g., pH 2-5).
- For acidic compounds, test solubility in basic buffers (e.g., pH 8-10).

- Be mindful of potential precipitation when moving from a pH-adjusted solution to a neutral pH environment, which can occur in vivo.[\[14\]](#)[\[15\]](#)

The use of water-miscible organic solvents can be a straightforward approach to increase the solubility of hydrophobic THP-based compounds in aqueous media.[\[16\]](#)[\[17\]](#)

Causality: Co-solvents work by reducing the polarity of the aqueous solvent system, making it more favorable for the dissolution of nonpolar solutes.

Common Co-solvents:

- Ethanol
- Propylene glycol (PG)
- Polyethylene glycol 300 or 400 (PEG 300/400)
- Dimethyl sulfoxide (DMSO)
- N,N-Dimethylacetamide (DMA)

Protocol 2: Co-solvent Solubility Screen

- Prepare stock solutions of your THP-based compound in each of the selected co-solvents.
- Create a series of co-solvent/water mixtures (e.g., 10%, 20%, 30%, 40%, 50% v/v co-solvent in water).
- Add an excess of your solid compound to each co-solvent mixture.
- Shake for 24 hours at a constant temperature.
- Filter and analyze the supernatant by HPLC to determine the solubility in each mixture.

Data Presentation:

Co-solvent	% (v/v) in Water	Solubility (µg/mL)	Fold Increase vs. Water
None	0%	5	1
Ethanol	20%	50	10
PEG 400	20%	120	24
DMSO	20%	250	50

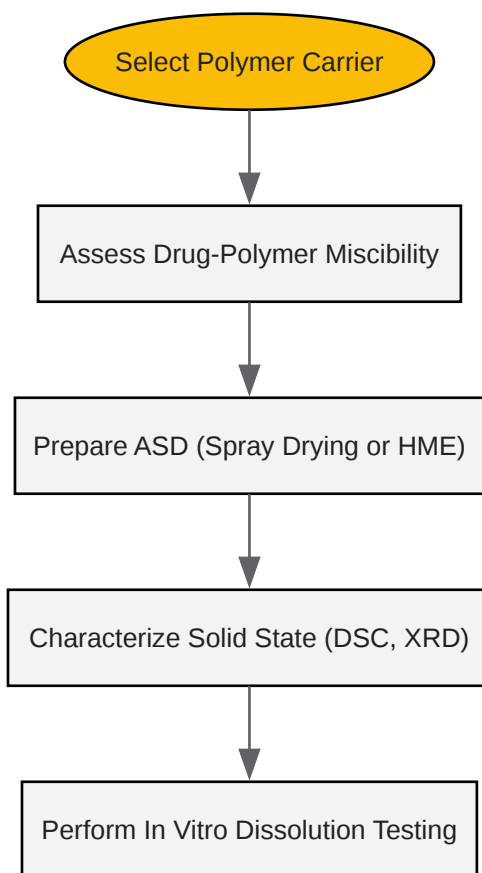
Table 1: Example of a co-solvent screening data summary.

For solid oral dosage forms, creating an amorphous solid dispersion is a powerful technique to improve the dissolution rate and apparent solubility of poorly soluble crystalline compounds.

[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Causality: The crystalline form of a compound has a highly ordered lattice structure that requires significant energy to break apart for dissolution. In an amorphous solid dispersion, the drug molecules are molecularly dispersed in a polymer matrix in a high-energy, disordered state. This amorphous form lacks the strong crystal lattice forces, allowing for much faster dissolution and the generation of a supersaturated solution.[\[13\]](#)[\[20\]](#)

Workflow for ASD Development:



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Caption: Workflow for developing an amorphous solid dispersion.

Protocol 3: Preparation of an ASD by Solvent Evaporation (for initial screening)

- Select a suitable polymer carrier. Common choices include polyvinylpyrrolidone (PVP), hydroxypropyl methylcellulose (HPMC), and hydroxypropyl methylcellulose acetate succinate (HPMCAS).^{[23][24][25]}
- Dissolve your THP-based compound and the polymer in a common volatile solvent (e.g., methanol, acetone, or a mixture thereof). A typical drug-to-polymer ratio to start with is 1:3 (w/w).
- Evaporate the solvent under reduced pressure using a rotary evaporator to form a thin film.
- Further dry the film under high vacuum for 24 hours to remove any residual solvent.

- Scrape the resulting solid dispersion from the flask for characterization.

Key Characterization Techniques for ASDs:

- Differential Scanning Calorimetry (DSC): To confirm the absence of a melting endotherm for the crystalline drug, indicating an amorphous state.
- Powder X-ray Diffraction (PXRD): To confirm the absence of sharp diffraction peaks characteristic of the crystalline drug.

Cyclodextrins are cyclic oligosaccharides that can form inclusion complexes with hydrophobic molecules, thereby increasing their apparent aqueous solubility.[\[26\]](#)[\[27\]](#)

Causality: Cyclodextrins have a hydrophilic exterior and a hydrophobic inner cavity. A poorly soluble THP-based compound can be encapsulated within the hydrophobic cavity, forming a host-guest complex. This complex has a hydrophilic exterior, which allows it to readily dissolve in water.[\[26\]](#)[\[28\]](#)

Commonly Used Cyclodextrins:

- Hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Sulfobutylether- β -cyclodextrin (SBE- β -CD)

Protocol 4: Cyclodextrin Complexation and Solubility Enhancement

- Prepare a series of aqueous solutions with increasing concentrations of HP- β -CD (e.g., 0, 1, 2, 5, 10% w/v).
- Add an excess amount of your solid THP-based compound to each cyclodextrin solution.
- Shake the suspensions for 48 hours at a constant temperature.
- Filter the suspensions and analyze the filtrate by HPLC to determine the concentration of the dissolved compound.
- Plot the solubility of your compound as a function of the cyclodextrin concentration to determine the extent of solubility enhancement.

III. Troubleshooting Common Experimental Issues

Problem	Potential Cause	Troubleshooting Steps & Rationale
Precipitation of compound upon dilution of DMSO stock in aqueous buffer.	The compound has low kinetic solubility and is crashing out of solution when the solvent composition changes abruptly.	1. Decrease the final DMSO concentration: Aim for a final DMSO concentration of <1%. 2. Use a co-solvent: Prepare the aqueous buffer with a small percentage (e.g., 5-10%) of a water-miscible co-solvent like ethanol or PEG 400 to increase the initial solubility. 3. Perform a serial dilution in the final buffer: Instead of a single large dilution, perform serial dilutions in the aqueous buffer to avoid a sudden large change in solvent polarity.
Inconsistent solubility results between experiments.	- Incomplete equilibration in thermodynamic solubility measurements. - Temperature fluctuations. - pH shifts in unbuffered water.	1. Increase equilibration time: Extend the shaking time to 48 or 72 hours and sample at different time points to ensure a plateau in solubility is reached. 2. Use a temperature-controlled shaker/incubator. 3. Always use buffered solutions: Use a buffer with adequate capacity to maintain a constant pH, especially for ionizable compounds.
Amorphous solid dispersion recrystallizes over time.	- The polymer is not effectively inhibiting crystallization. - The drug loading is too high. - Moisture uptake.	1. Screen different polymers: Some polymers are better stabilizers for certain drug molecules.[23][24][25] 2. Reduce drug loading: Prepare ASDs with lower drug-to-polymer ratios (e.g., 1:5,

1:9).3. Store the ASD in a desiccator: Protect the ASD from moisture to prevent plasticization and subsequent crystallization.

Low encapsulation efficiency in cyclodextrin complexes.

- Poor fit of the THP-based compound into the cyclodextrin cavity.- Inappropriate cyclodextrin type.

1. Try a different cyclodextrin: The size of the cyclodextrin cavity can influence complexation efficiency. If using a β -cyclodextrin, consider trying a γ -cyclodextrin.2. Use a co-solvent: Adding a small amount of a water-miscible organic solvent can sometimes facilitate the formation of the inclusion complex.

References

- Aeindartehran, M., et al. (2020). Sustainable Routes to a Soluble Anthelmintic Thiabendazole Organic Salt. *Molecules*, 25(18), 4237. [[Link](#)]
- Pouton, C. W. (2006). Formulation of poorly water-soluble drugs for oral administration: Physicochemical and physiological issues and the lipid formulation classification system. *European Journal of Pharmaceutical Sciences*, 29(3-4), 278-287. [[Link](#)]
- Kim, J. H., et al. (2021). Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation. *Pharmaceutics*, 13(11), 1845. [[Link](#)]
- Avdeef, A., et al. (1999). Correlation between the acid-base titration and the saturation shake-flask solubility-pH methods. *Pharmaceutical Research*, 16(12), 1874-1878. [[Link](#)]
- Craciunescu, O., et al. (2023). Cyclodextrins: Enhancing Drug Delivery, Solubility and Bioavailability for Modern Therapeutics. *Pharmaceutics*, 15(7), 1937. [[Link](#)]

- van der Merwe, J., et al. (2020). The Role of Functional Excipients in Solid Oral Dosage Forms to Overcome Poor Drug Dissolution and Bioavailability. *Pharmaceutics*, 12(5), 393. [\[Link\]](#)
- Date, A. A., & Nagarsenker, M. S. (2007). Formulation Strategies to Improve the Bioavailability of Poorly Absorbed Drugs with Special Emphasis on Self-Emulsifying Systems. *Journal of Pharmaceutical Sciences*, 96(7), 1645-1655. [\[Link\]](#)
- Li, Y., et al. (2023). Polymer selection for amorphous solid dispersion of a new drug candidate by investigation of drug polymer molecular interactions. *Journal of Pharmaceutical and Biomedical Analysis*, 235, 115659. [\[Link\]](#)
- AxisPharm. (n.d.). Kinetic Solubility Assays Protocol. Retrieved January 22, 2026, from [\[Link\]](#)
- Jorgensen, W. L., & Duffy, E. M. (2000). Systematic Study of Effects of Structural Modifications on the Aqueous Solubility of Drug-like Molecules. *Journal of Medicinal Chemistry*, 43(13), 2478-2488. [\[Link\]](#)
- Jaskirat, K., et al. (2013). SOLUBILITY ENHANCEMENT BY SOLID DISPERSION METHOD: A REVIEW. *Journal of Drug Delivery and Therapeutics*, 3(5), 148-155. [\[Link\]](#)
- Dai, W. G. (2010). In vitro methods to assess drug precipitation. *International Journal of Pharmaceutics*, 393(1-2), 1-16. [\[Link\]](#)
- Singh, A., et al. (2011). Improvement in solubility of poor water-soluble drugs by solid dispersion. *International Journal of Pharmaceutical Sciences and Research*, 2(6), 1403. [\[Link\]](#)
- Crystal Pharmatech. (n.d.). Optimizing Polymer Selection for Amorphous Solid Dispersion in Hot Melt Extrusion Processes. Retrieved January 22, 2026, from [\[Link\]](#)
- Mbah, C., Omeje, E., & Ugodi, G. (2016). STUDY ON THE INFLUENCE OF COSOLVENT AND SURFACTANT ON SOLUBILIZATION OF EFAVIRENZ. *European Journal of Biomedical and Pharmaceutical Sciences*, 3(7), 522-526. [\[Link\]](#)
- Drug Development & Delivery. (2015). SPECIAL FEATURE - Excipients: Enhancing the New, Poorly Soluble APIs. *Drug Development & Delivery*, 15(5), 44-53. [\[Link\]](#)

- Master Organic Chemistry. (2010). Functional Groups In Organic Chemistry. Retrieved January 22, 2026, from [\[Link\]](#)
- Avdeef, A. (2001). pH-metric solubility. 3. Dissolution titration template method for solubility determination. *Pharmaceutical Research*, 18(9), 1304-1313. [\[Link\]](#)
- protocols.io. (2025). In-vitro Thermodynamic Solubility. Retrieved January 22, 2026, from [\[Link\]](#)
- Yalkowsky, S. H., et al. (1983). In vitro method for detecting precipitation of parenteral formulations after injection. *Journal of Pharmaceutical Sciences*, 72(9), 1014-1017. [\[Link\]](#)
- Michael, I. (2025). Formulation strategies for poorly soluble drugs. ResearchGate. [\[Link\]](#)
- Patel, J., et al. (2017). Significance of excipients to enhance the bioavailability of poorly water-soluble drugs in oral solid dosage forms: A Review. *Journal of Pharmaceutical Investigation*, 47(6), 493-504. [\[Link\]](#)
- Al-Hamdani, Y. A. S., et al. (2025). Enhancing methyldopa solubility via green supercritical fluid techniques using ethanol co-solvent. *Scientific Reports*, 15(1), 1-13. [\[Link\]](#)
- Avdeef, A. (1998). pH-metric Solubility. 1. Solubility-pH Profiles from Bjerrum Plots. Gibbs Buffer and pKa in the Solid State. *Pharmaceutical Research*, 15(3), 436-444. [\[Link\]](#)
- Bonnaud, T. (2025). Polymer screening for amorphous solid dispersions (ASDs) using the Crystal16. YouTube. [\[Link\]](#)
- Kumar, S., & Singh, S. (2013). Solid Dispersion: Solubility Enhancement Technique for poorly water soluble Drugs. *Journal of Advanced Pharmacy Education & Research*, 3(4), 395-403. [\[Link\]](#)
- ResearchGate. (2025). Effects of hydroxyl groups on binary diffusion coefficients of α -amino acids in dilute aqueous solutions. Retrieved January 22, 2026, from [\[Link\]](#)
- ACS Omega. (2026). Fabrication and Adsorptive Performance of Carbon Nanotube/Polypyrrole@poly(acrylonitrile-co-styrene) Nanofibers for Sustainable Removal of Methyl Orange Dye from Aqueous Media. Retrieved January 22, 2026, from [\[Link\]](#)

- ResearchGate. (2025). Significance of excipients to enhance the bioavailability of poorly water-soluble drugs in oral solid dosage forms: A Review. Retrieved January 22, 2026, from [\[Link\]](#)
- Li, H., et al. (2015). Effects of Hydroxyl Group on the Interaction of Carboxylated Flavonoid Derivatives with *S. Cerevisiae* α -Glucosidase. *Molecules*, 20(4), 6333-6346. [\[Link\]](#)
- Kumar, R., et al. (2013). Cyclodextrin Ternary Inclusion Complexation: A Strategy to Improve Solubility of Poorly Soluble Drugs. *International Journal of Pharmaceutical and Phytopharmacological Research*, 2(6), 126-132. [\[Link\]](#)
- Bonnaud, T. (2025). Polymer screening for amorphous solid dispersions (ASDs) using the Crystal16. YouTube. [\[Link\]](#)
- ResearchGate. (2025). Retention of Ionizable Compounds on HPLC. 4. Mobile-Phase pH Measurement in Methanol/Water. Retrieved January 22, 2026, from [\[Link\]](#)
- Griffith Research Online. (n.d.). Solid Dispersion as a Technical Solution to Boost the Dissolution Rate and Bioavailability of Poorly Water-Soluble Drugs. Retrieved January 22, 2026, from [\[Link\]](#)
- Certara. (2025). What are the most common in vitro drug-drug interaction study gaps?. Retrieved January 22, 2026, from [\[Link\]](#)
- Evotec. (n.d.). Thermodynamic Solubility Assay. Retrieved January 22, 2026, from [\[Link\]](#)
- ResearchGate. (2025). Effect of increasing the number of amino groups in the solubility of Copolysiloxanes using dissipative particle dynamics. Retrieved January 22, 2026, from [\[Link\]](#)
- ResearchGate. (2025). pH-Metric Solubility. 2: Correlation Between the Acid-Base Titration and the Saturation Shake-Flask Solubility-pH Methods. Retrieved January 22, 2026, from [\[Link\]](#)
- ResearchGate. (2017). Evaluation of CO₂ solubility in solvents using different computational methods : Comparative analysis and solvent ranking for CO₂ capture. Retrieved January 22, 2026, from [\[Link\]](#)

- ORBi. (n.d.). COMPARISON OF DIFFERENT METHODS FOR SHAPING AMORPHOUS SOLID DISPERSIONS. Retrieved January 22, 2026, from [[Link](#)]
- Menard, F. A. (1987). A PHYSICO-CHEMICAL STUDY OF THE COMPLEXATION OF CYCLODEXTRINS WITH PHA. DigitalCommons@URI. [[Link](#)]
- Yalkowsky, S. H., et al. (1983). In vitro method for detecting precipitation of parenteral formulations after injection. Journal of Pharmaceutical Sciences, 72(9), 1014-1017. [[Link](#)]
- ORBi. (n.d.). COMPARISON OF DIFFERENT METHODS FOR SHAPING AMORPHOUS SOLID DISPERSIONS. Retrieved January 22, 2026, from [[Link](#)]

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- 1. [enamine.net](#) [[enamine.net](#)]
- 2. In-vitro Thermodynamic Solubility [[protocols.io](#)]
- 3. pH-metric solubility. 2: correlation between the acid-base titration and the saturation shake-flask solubility-pH methods - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 4. pH-metric solubility. 3. Dissolution titration template method for solubility determination - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 5. Systematic Study of Effects of Structural Modifications on the Aqueous Solubility of Drug-like Molecules - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 6. [masterorganicchemistry.com](#) [[masterorganicchemistry.com](#)]
- 7. [researchgate.net](#) [[researchgate.net](#)]
- 8. Effects of Hydroxyl Group on the Interaction of Carboxylated Flavonoid Derivatives with S. Cerevisiae α -Glucosidase - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 9. [future4200.com](#) [[future4200.com](#)]
- 10. Formulation Strategies to Improve the Bioavailability of Poorly Absorbed Drugs with Special Emphasis on Self-Emulsifying Systems - PMC [[pmc.ncbi.nlm.nih.gov](#)]

- [11. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [12. evotec.com \[evotec.com\]](https://www.evotec.com)
- [13. labtesting.wuxiapptec.com \[labtesting.wuxiapptec.com\]](https://www.labtesting.wuxiapptec.com)
- [14. In vitro methods to assess drug precipitation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [15. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](https://www.americanpharmaceuticalreview.com)
- [16. eijppr.com \[eijppr.com\]](https://www.eijppr.com)
- [17. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [18. jddtonline.info \[jddtonline.info\]](https://jddtonline.info)
- [19. Improvement in solubility of poor water-soluble drugs by solid dispersion - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [20. SPECIAL FEATURE - Excipients: Enhancing the New, Poorly Soluble APIs \[drug-dev.com\]](https://www.drug-dev.com)
- [21. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [22. japer.in \[japer.in\]](https://www.japer.in)
- [23. Polymer selection for amorphous solid dispersion of a new drug candidate by investigation of drug polymer molecular interactions - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [24. pharmaexcipients.com \[pharmaexcipients.com\]](https://www.pharmaexcipients.com)
- [25. Optimizing Polymer Selection for Amorphous Solid Dispersion in Hot Melt Extrusion Processes - Crystal Pharmatech Co., Ltd. \[crystalpharmatech.com\]](https://www.crystalpharmatech.com)
- [26. Cyclodextrins: Enhancing Drug Delivery, Solubility and Bioavailability for Modern Therapeutics - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [27. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [28. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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